

# An In-depth Technical Guide to 4-(N,N-Dimethylaminocarbonyl)phenylboronic Acid

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## Compound of Interest

**Compound Name:** 4-(N,N-Dimethylaminocarbonyl)phenylboronic acid

**Cat. No.:** B151642

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For Researchers, Scientists, and Drug Development Professionals

**Abstract:** This technical guide provides a comprehensive overview of the chemical and physical properties, spectral data, and key applications of **4-(N,N-Dimethylaminocarbonyl)phenylboronic acid** (CAS No. 405520-68-5). Detailed experimental protocols for its synthesis and a representative application in Suzuki-Miyaura cross-coupling are presented. This document serves as a critical resource for researchers utilizing this versatile reagent in organic synthesis, medicinal chemistry, and materials science.

## Core Chemical and Physical Properties

**4-(N,N-Dimethylaminocarbonyl)phenylboronic acid** is a solid, amide-functionalized arylboronic acid. Its properties make it a valuable building block in synthetic chemistry.

Property	Value	Reference
CAS Number	405520-68-5	
Molecular Formula	C <sub>9</sub> H <sub>12</sub> BNO <sub>3</sub>	
Molecular Weight	193.01 g/mol	
Appearance	Solid	
Melting Point	141-145 °C	
Storage Temperature	2-8°C	
Functional Group	Amide, Boronic Acid	

## Spectral Data Summary

Spectroscopic data is essential for the identification and characterization of **4-(N,N-Dimethylaminocarbonyl)phenylboronic acid**.

Spectrum Type	Key Identifiers	Reference
SMILES	CN(C)C(=O)c1ccc(cc1)B(O)O	
InChI	1S/C9H12BNO3/c1-11(2)9(12)7-3-5-8(6-4-7)10(13)14/h3-6,13-14H,1-2H3	
InChI Key	QJYYVSIRDJVQJW-UHFFFAOYSA-N	

## Chemical Reactivity and Applications

The primary utility of **4-(N,N-Dimethylaminocarbonyl)phenylboronic acid** stems from the reactivity of its boronic acid moiety, making it a cornerstone reagent for carbon-carbon bond formation.

## Suzuki-Miyaura Cross-Coupling Reactions

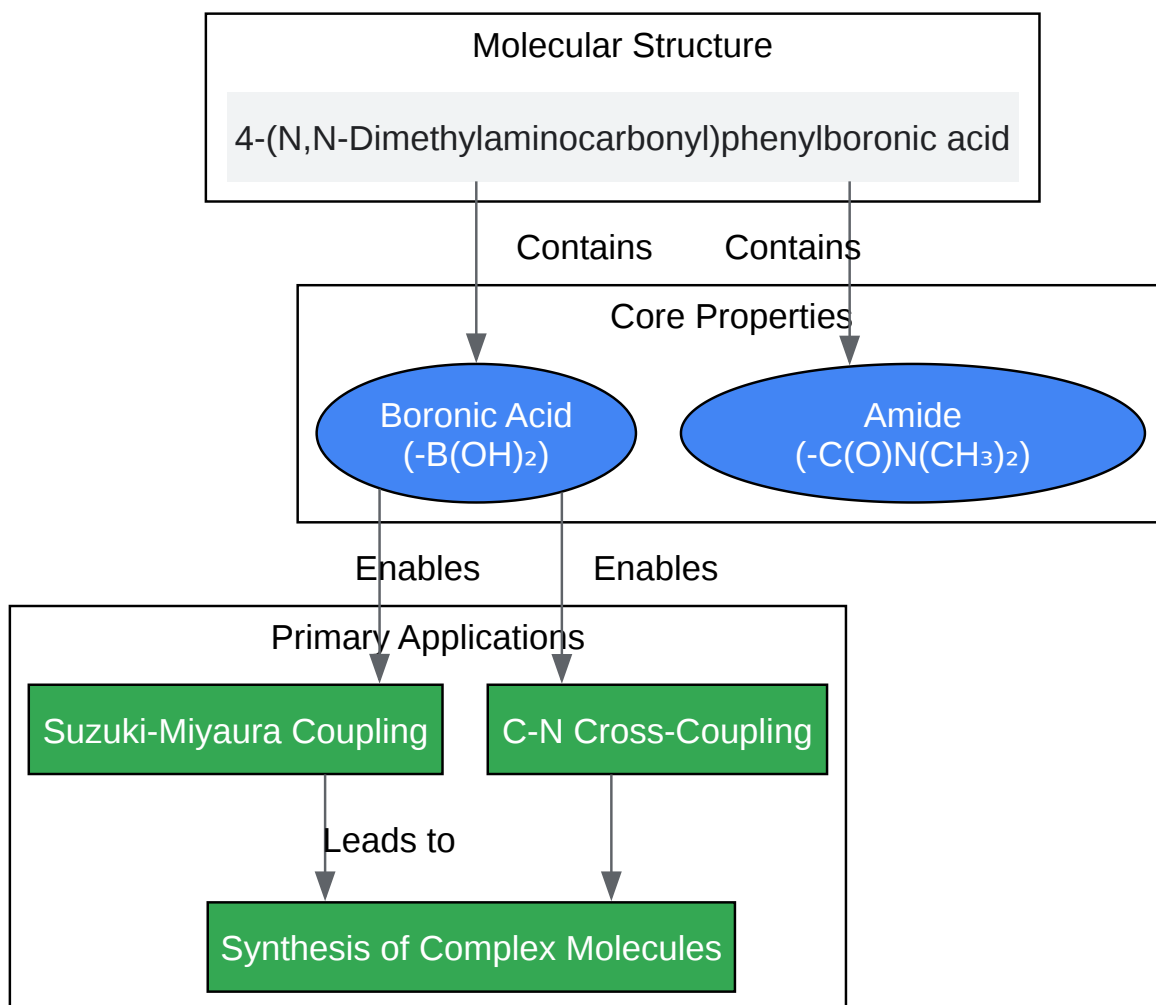
This compound is extensively used as a reactant in palladium-catalyzed Suzuki-Miyaura cross-coupling reactions. This reaction is a powerful method for synthesizing biaryl compounds, which are common structural motifs in pharmaceuticals and functional materials. The dimethylaminocarbonyl group can influence the electronic properties of the molecule and provide a handle for further functionalization.

## Other Cross-Coupling Reactions

Beyond the classic Suzuki-Miyaura reaction, this boronic acid can participate in other metal-catalyzed cross-coupling processes. For instance, it can be used in copper-mediated N-arylation reactions to form C-N bonds, a critical transformation in the synthesis of nitrogen-containing heterocycles and other complex molecules.

## Role in Drug Discovery and Materials Science

Arylboronic acids are crucial intermediates in pharmaceutical development and the creation of advanced materials like those used in Organic Light-Emitting Diodes (OLEDs). The ability to readily form new C-C and C-N bonds makes **4-(N,N-Dimethylaminocarbonyl)phenylboronic acid** a valuable building block for constructing complex molecular architectures with desired biological or photophysical properties.



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Caption: Logical relationship between structure and applications.

## Experimental Protocols

The following sections provide detailed methodologies for the synthesis of the title compound and its application in a typical cross-coupling reaction.

### Synthesis of 4-(N,N-Dimethylaminocarbonyl)phenylboronic Acid

This protocol outlines a general method for synthesizing the target compound from a corresponding aryl halide.

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